

Spectroscopic Characterization of 2-(3-Methyl-pyrazol-1-yl)-ethylamine: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Methyl-pyrazol-1-yl)-ethylamine

CAS No.: 62821-90-3

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Foreword: Navigating the Spectroscopic Landscape for Novel Pyrazole Derivatives

In the realm of drug discovery and development, the unambiguous structural elucidation of novel chemical entities is paramount. Pyrazole derivatives, a class of heterocyclic compounds, are of significant interest due to their diverse pharmacological activities. This guide focuses on a specific member of this family, **2-(3-Methyl-pyrazol-1-yl)-ethylamine**, providing a comprehensive technical overview of its spectroscopic characterization.

It is important to note that as of the writing of this guide, detailed, publicly available experimental spectroscopic data for **2-(3-Methyl-pyrazol-1-yl)-ethylamine** is limited. Therefore, this document serves as both a practical guide for acquiring and interpreting the necessary data, and a predictive analysis of the expected spectroscopic features based on the compound's molecular structure and established principles of spectroscopic techniques. For researchers synthesizing or working with this compound, the following sections will provide a robust framework for its structural verification and characterization.

Molecular Structure and its Spectroscopic Implications

The foundational step in any spectroscopic analysis is a thorough understanding of the molecule's structure. **2-(3-Methyl-pyrazol-1-yl)-ethylamine** possesses a unique combination of a substituted pyrazole ring and a flexible ethylamine side chain. This structure dictates the expected spectroscopic signatures.

Figure 1: Chemical structure of **2-(3-Methyl-pyrazol-1-yl)-ethylamine** with key atoms labeled for spectroscopic assignment.

The key structural features that will be interrogated by various spectroscopic methods are:

- **The Pyrazole Ring:** A five-membered aromatic heterocycle with two adjacent nitrogen atoms. The substitution pattern (a methyl group at C3) will influence the electronic environment and, consequently, the chemical shifts of the ring protons and carbons.
- **The Ethylamine Side Chain:** A flexible chain that will exhibit characteristic signals in both NMR and IR spectroscopy. The free rotation around the C-C and C-N bonds will be a factor in the observed spectra.
- **The Primary Amine Group:** This functional group will have distinct IR absorption bands and its protons may be exchangeable in protic solvents, a phenomenon observable in ^1H NMR.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Elucidation

NMR spectroscopy is arguably the most powerful tool for determining the detailed structure of organic molecules in solution. Both ^1H and ^{13}C NMR will provide critical information about the connectivity and chemical environment of the atoms in **2-(3-Methyl-pyrazol-1-yl)-ethylamine**.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum will provide information on the number of different types of protons, their electronic environments, and their proximity to other protons.

Table 1: Predicted ^1H NMR Data for **2-(3-Methyl-pyrazol-1-yl)-ethylamine** (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.2-7.4	d	1H	H5 (pyrazole)	Expected to be the most downfield of the pyrazole protons due to its proximity to the electronegative nitrogen atom N1.
~5.9-6.1	d	1H	H4 (pyrazole)	Expected to be upfield of H5, coupled to H5.
~4.1-4.3	t	2H	C α -H ₂	Methylene group attached to the pyrazole nitrogen, deshielded by the aromatic ring and the nitrogen atom.
~3.0-3.2	t	2H	C β -H ₂	Methylene group adjacent to the amine, deshielded by the nitrogen.
~2.2-2.4	s	3H	C3-CH ₃	Methyl group attached to the pyrazole ring.
~1.5-2.0	br s	2H	-NH ₂	Chemical shift can be variable and the peak may be broad

due to
quadrupole
effects and
exchange.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will indicate the number of chemically non-equivalent carbon atoms and their hybridization state.

Table 2: Predicted ^{13}C NMR Data for **2-(3-Methyl-pyrazol-1-yl)-ethylamine** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~148-152	C3 (pyrazole)	Carbon bearing the methyl group, downfield due to attachment to nitrogen.
~138-142	C5 (pyrazole)	Deshielded carbon adjacent to two nitrogen atoms.
~104-108	C4 (pyrazole)	Upfield aromatic carbon.
~50-55	$\text{C}\alpha$	Methylene carbon attached to the pyrazole nitrogen.
~40-45	$\text{C}\beta$	Methylene carbon attached to the primary amine.
~12-15	C3-CH_3	Methyl carbon.

Experimental Protocol for NMR Data Acquisition

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra for structural confirmation.

Materials:

- **2-(3-Methyl-pyrazol-1-yl)-ethylamine** sample (5-10 mg)
- Deuterated chloroform (CDCl_3)

- NMR tubes (5 mm)
- Tetramethylsilane (TMS) as an internal standard

Instrumentation:

- A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

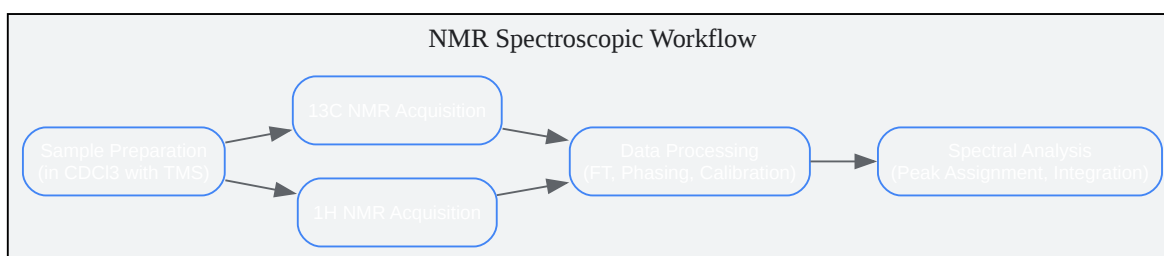
Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in ~0.6 mL of CDCl_3 in a clean, dry vial. Add a small amount of TMS. Transfer the solution to an NMR tube.
- ^1H NMR Acquisition:
 - Tune and match the probe for the ^1H frequency.
 - Acquire a standard one-pulse ^1H spectrum.
 - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition:
 - Tune and match the probe for the ^{13}C frequency.
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: spectral width of 200-220 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024 or more).
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the spectra.
 - Calibrate the chemical shift scale using the TMS signal (0.00 ppm for both ^1H and ^{13}C).

- Integrate the peaks in the ^1H spectrum.

Rationale for Experimental Choices:

- Solvent: CDCl_3 is a common, relatively non-polar solvent that is unlikely to interact strongly with the analyte.
- Field Strength: A higher field strength (e.g., 400 MHz) provides better signal dispersion and resolution, which is crucial for unambiguous peak assignment.
- TMS: As an inert and volatile compound with a single sharp resonance, TMS is the universally accepted internal standard for NMR.^[1]



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Figure 2: A generalized workflow for NMR data acquisition and analysis.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of a compound and offers insights into its structure through the analysis of its fragmentation pattern.

Predicted Mass Spectrum

For **2-(3-Methyl-pyrazol-1-yl)-ethylamine** ($\text{C}_6\text{H}_{11}\text{N}_3$), the expected monoisotopic mass is approximately 125.0953 g/mol .

- **Molecular Ion Peak (M^+):** An intense peak is expected at $m/z = 125$.
- **Key Fragmentation Pathways:**
 - **Alpha-cleavage:** Loss of the ethylamine side chain adjacent to the pyrazole ring is a likely fragmentation pathway.
 - **Loss of NH_2 :** A peak corresponding to the loss of an amino radical ($M-16$) might be observed.
 - **Ring Fragmentation:** The pyrazole ring itself may undergo characteristic fragmentation.

Experimental Protocol for Mass Spectrometry

Objective: To determine the molecular weight and obtain the fragmentation pattern.

Instrumentation:

- A mass spectrometer with an electrospray ionization (ESI) source coupled to a suitable mass analyzer (e.g., quadrupole, time-of-flight).

Procedure:

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Infusion and Ionization:** Infuse the sample solution into the ESI source at a low flow rate. The ESI source will generate gas-phase ions.
- **Mass Analysis:** The ions are then transferred to the mass analyzer, where they are separated based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Rationale for Experimental Choices:

- **ESI:** Electrospray ionization is a soft ionization technique that is well-suited for polar molecules like amines, often producing a prominent molecular ion peak with minimal

fragmentation.[2]

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Predicted IR Spectrum

Table 3: Predicted IR Absorption Bands for **2-(3-Methyl-pyrazol-1-yl)-ethylamine**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3400-3250 (two bands)	N-H stretch	Primary Amine (-NH ₂)
3100-3000	C-H stretch	Aromatic (pyrazole)
2960-2850	C-H stretch	Aliphatic (ethyl, methyl)
1650-1580	N-H bend	Primary Amine (-NH ₂)
1550-1450	C=C and C=N stretch	Pyrazole Ring
1250-1020	C-N stretch	Amine

Experimental Protocol for IR Spectroscopy

Objective: To identify the key functional groups.

Instrumentation:

- A Fourier-transform infrared (FTIR) spectrometer.

Procedure (for a solid sample using Attenuated Total Reflectance - ATR):

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.

- Sample Spectrum Acquisition: Acquire the IR spectrum of the sample.
- Data Analysis: Identify the characteristic absorption bands and correlate them to the functional groups in the molecule.

Rationale for Experimental Choices:

- FTIR-ATR: This is a common and convenient method for obtaining IR spectra of solid samples with minimal sample preparation.[\[3\]](#)

Conclusion: A Multi-faceted Approach to Structural Verification

The comprehensive spectroscopic characterization of **2-(3-Methyl-pyrazol-1-yl)-ethylamine** requires a synergistic approach, integrating data from NMR, MS, and IR spectroscopy. While this guide provides a predictive framework, the acquisition of actual experimental data is essential for definitive structural confirmation. The protocols and interpretive guidance provided herein are designed to empower researchers in the successful and rigorous characterization of this and other novel pyrazole derivatives, ensuring the scientific integrity of their work in the pursuit of new therapeutic agents.

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